

Technical Whitepaper: Ethyl Acetate-2-13C NMR Spectroscopy

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Compound of Interest

Compound Name: Ethyl acetate-2-13C

CAS No.: 58735-82-3

Cat. No.: B1337458

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Isotopic Characterization, Acquisition Protocols, and Metabolic Flux Applications

Executive Summary

Ethyl acetate-2-13C (CAS: 58735-82-3) serves as a critical isotopomer in both structural elucidation and metabolic flux analysis (MFA). Unlike its natural abundance counterpart, this isotopomer carries a

C label specifically at the methyl carbon of the acetyl moiety (

CH

COOCH

CH

). This specific labeling pattern allows for precise tracking of acetyl-CoA generation and downstream tricarboxylic acid (TCA) cycle anaplerosis without the carbon scrambling associated with uniformly labeled glucose.

This guide provides a rigorous technical breakdown of the NMR spectral characteristics, acquisition parameters, and mechanistic applications of **Ethyl acetate-2-13C** in pharmaceutical research.

Part 1: Structural & Spectral Characterization

Molecular Definition

To ensure experimental accuracy, one must distinguish between the commercially available isotopomers. This guide focuses on **Ethyl acetate-2-13C**, where the label resides on the alpha-carbon of the acetate group.

- IUPAC Name: Ethyl [2-

C]acetate[1]

- Linear Formula:

CH

COOCH

CH

- Molecular Weight: 89.10 g/mol (vs. 88.11 g/mol unlabeled)

- Key Feature: The

C nucleus at the C2 position introduces massive signal enhancement in carbon spectra and distinct heteronuclear coupling in proton spectra.

NMR Spectral Data (CDCl)

The following data summarizes the chemical shifts (

) and coupling constants (

) observed in Chloroform-d.

Table 1:

C NMR Parameters (75-150 MHz)

Carbon Position	Label Status	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (Hz)
Acetyl-CH (C2)	Enriched (C)	21.0	Singlet (dominant)	Hz (coupled)
Carbonyl (C1)	Natural (1.1%)	171.3	Doublet	Hz (satellite)
Ethyl-CH (C3)	Natural (1.1%)	60.4	Singlet	N/A
Ethyl-CH (C4)	Natural (1.1%)	14.2	Singlet	N/A

Table 2:

H NMR Parameters (300-600 MHz)

Proton Group	Chemical Shift (, ppm)	Multiplicity	Coupling Origin
Acetyl-CH	2.05	Doublet (d)	Hz
Ethyl-CH	4.12	Quartet	Hz
Ethyl-CH	1.26	Triplet	Hz

Analyst Note: In the

¹H spectrum, the acetyl methyl group—normally a sharp singlet—splits into a wide doublet due to the one-bond coupling to the

¹³C nucleus. The center of this doublet corresponds to the chemical shift.

Part 2: Experimental Methodology

Sample Preparation & Stability

Ethyl acetate is prone to hydrolysis, generating Ethanol and Acetic acid-2-

C. This degradation is accelerated in aqueous buffers used for biological NMR.

- Solvent Choice: Use CDCl₃

for structural QC. Use Phosphate Buffered Saline (PBS) in D₂O

(pH 7.4) for metabolic studies, but analyze immediately.

- Purity Check: Before complex biological dosing, acquire a quick 1D

¹H spectrum.

- Contaminant Flag: Look for a doublet at

1.9 ppm (Acetic acid-2-

C) or a triplet at

1.18 ppm (Ethanol).

Acquisition Protocols (Pulse Sequences)

To obtain quantitative data, standard parameters must be modified to account for the relaxation behavior of the enriched methyl group.

Workflow Diagram: Quantitative

¹³C Acquisition

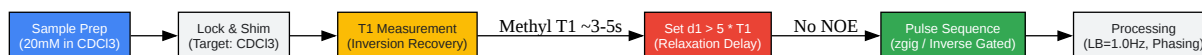


Figure 1: Quantitative ¹³C-NMR Acquisition Workflow for Enriched Isotopomers.

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Protocol Steps:

- Pulse Sequence: Use Inverse Gated Decoupling (e.g., zgig on Bruker). This suppresses the Nuclear Overhauser Effect (NOE), which varies between labeled and unlabeled carbons, ensuring signal intensity is proportional to concentration.
- Relaxation Delay (d1): The C-enriched methyl group has a relatively long longitudinal relaxation time (), often 3–5 seconds in degassed samples.
 - Setting: Set d1 seconds for quantitative accuracy ().
- Center Frequency (O1P): Set to ~100 ppm to cover the full range, or focus on 21 ppm if only tracking the label.

Part 3: Mechanistic Applications in Drug Development

Metabolic Flux Analysis (MFA)

Ethyl acetate-2-¹³C is a "masked" delivery system for Acetate-2-¹³C. It is lipophilic, allowing it to cross cell membranes passively before being hydrolyzed by intracellular esterases. This

makes it superior to sodium acetate for loading cells with high esterase activity.

Mechanism of Action:

- Entry: Ethyl acetate diffuses into the cell.
- Hydrolysis: Carboxylesterases cleave it into Ethanol and Acetate-2-C.
- Activation: Acetyl-CoA Synthetase (ACSS2) converts Acetate-2-C into Acetyl-CoA-2-C.
- TCA Cycle Entry: The labeled Acetyl-CoA condenses with Oxaloacetate to form Citrate.

Pathway Visualization

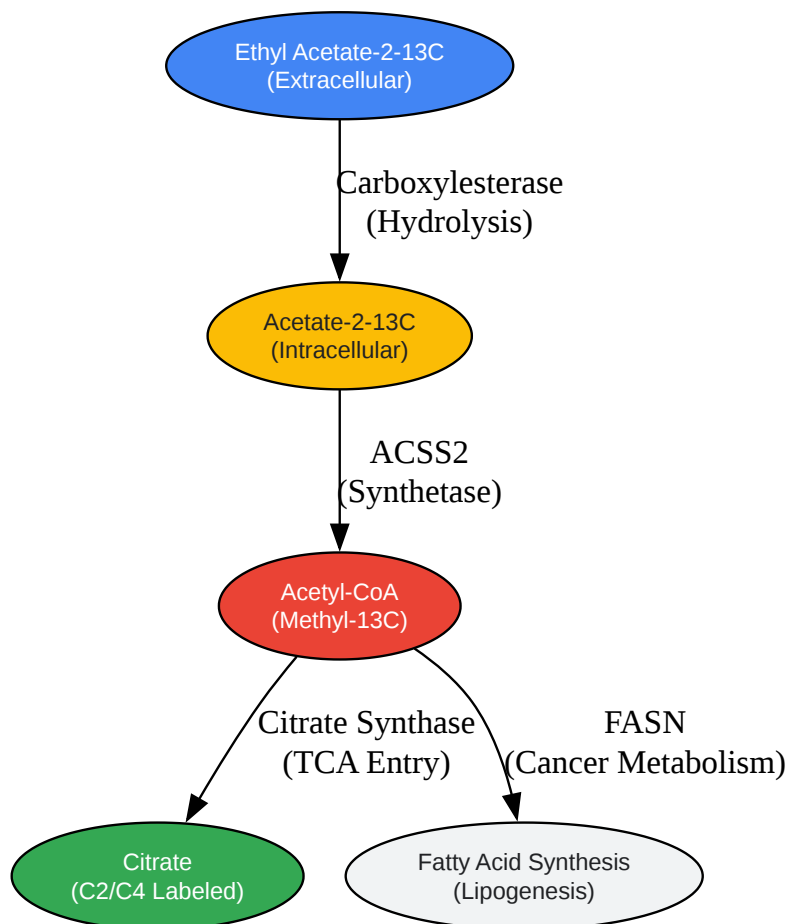


Figure 2: Metabolic Fate of Ethyl Acetate-2-13C in Cellular Respiration and Lipogenesis.

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Interpreting the Tracer Data

When Acetyl-CoA-2-

C enters the TCA cycle, the label position shifts in specific patterns detectable by NMR or Mass Spectrometry (MS).

- First Turn of TCA: Label appears at C4 of -Ketoglutarate.
- Glutamate Readout: Glutamate is in rapid equilibrium with

-Ketoglutarate.

- Observation: In

H-

C HSQC spectra, look for cross-peaks corresponding to Glutamate-C4.

- Significance: High enrichment at Glutamate-C4 indicates strong oxidative mitochondrial metabolism. Labeling at Glutamate-C2/C3 indicates multiple turns of the cycle (flux).

Part 4: Data Analysis & Quality Control

To maintain scientific integrity, every dataset must undergo a self-validating QC check.

QC Checklist:

- Line Shape Analysis: The

C peak at 21.0 ppm should be a singlet (proton-decoupled). If it appears as a triplet, the decoupler is off or failing.

- Satellite Verification: In the

H spectrum, the

C satellites (doublet) must be symmetric around the central residual

C peak (if present). Asymmetry indicates phase errors or off-resonance effects.

- Integration Ratio: If the sample is 99% enriched, the central

C proton peak (singlet) should be

of the total integral of the satellites (doublet).

- Formula: Enrichment

References

- PubChem. (2023). **Ethyl acetate-2-13C** | C₄H₈O₂ | CID 10866261.[2] National Library of Medicine. Retrieved from [[Link](#)]
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- Wishart, D. S., et al. (2022). HMDB 5.0: the Human Metabolome Database for 2022. Nucleic Acids Research. (Source for metabolite chemical shifts). Retrieved from [[Link](#)]

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Sources

- 1. Ethyl acetate-2-13C 13C 99atom 58735-82-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Ethyl acetate-2-13C | C₄H₈O₂ | CID 10866261 - PubChem [pubchem.ncbi.nlm.nih.gov]
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